

# (E)-3-Methyl-2-hexenoic acid-d5 molecular formula and weight

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## Compound of Interest

Compound Name: (E)-3-Methyl-2-hexenoic acid-d5

Cat. No.: B12378242

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## An In-depth Technical Guide to (E)-3-Methyl-2-hexenoic acid-d5

This technical guide provides essential information regarding the molecular properties of (E)-3-Methyl-2-hexenoic acid and its deuterated analog, **(E)-3-Methyl-2-hexenoic acid-d5**. This document is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry who utilize isotopically labeled compounds.

## Molecular Properties

(E)-3-Methyl-2-hexenoic acid is an unsaturated fatty acid. Its deuterated form, **(E)-3-Methyl-2-hexenoic acid-d5**, is a valuable tool in various research applications, serving as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).<sup>[1][2]</sup> The incorporation of five deuterium atoms results in a predictable mass shift, facilitating its distinction from the endogenous, non-labeled compound.

## Data Presentation: Molecular Formula and Weight

The table below summarizes the molecular formula and weight for both the non-labeled compound and its d5-labeled analog.

| Compound                        | Molecular Formula   | Molecular Weight ( g/mol )   |
|---------------------------------|---|--|
| (E)-3-Methyl-2-hexenoic acid    | C <sub>7</sub> H <sub>12</sub> O <sub>2</sub> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> | 128.17 <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>                     |
| (E)-3-Methyl-2-hexenoic acid-d5 | C <sub>7</sub> H <sub>7</sub> D <sub>5</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>       | 133.20 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a> |

## Experimental Protocols: A Conceptual Workflow

The utilization of **(E)-3-Methyl-2-hexenoic acid-d5** as an internal standard is a common practice in bioanalytical methods for the accurate quantification of its non-deuterated counterpart in complex matrices. The general workflow for such an analysis is outlined below.

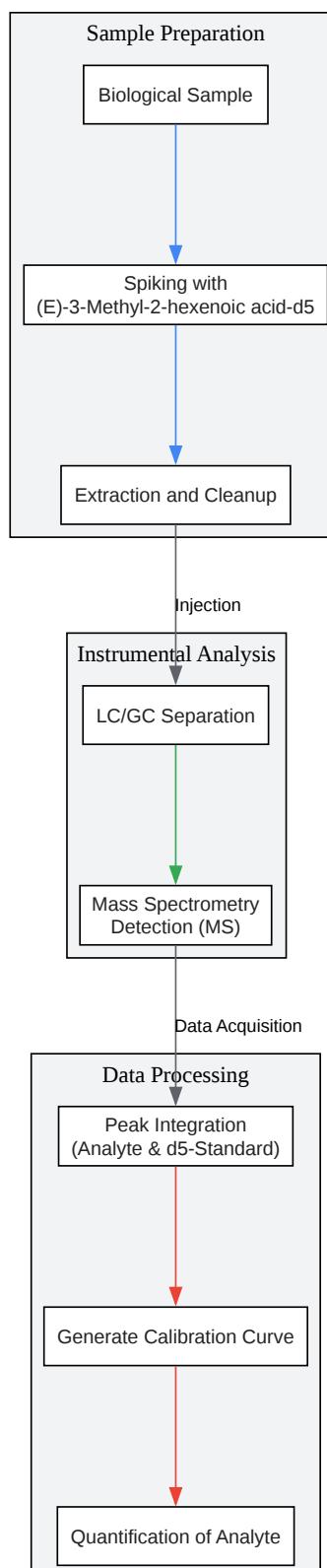
## Methodology for Quantification using Isotope Dilution Mass Spectrometry

A typical experimental protocol involves the following key steps:

- Sample Preparation: A known amount of the deuterated internal standard (**(E)-3-Methyl-2-hexenoic acid-d5**) is spiked into the biological sample (e.g., plasma, urine, sweat). This is followed by an extraction procedure, such as liquid-liquid extraction or solid-phase extraction, to isolate the analyte and the internal standard from the sample matrix.
- Chromatographic Separation: The extracted sample is injected into a GC or LC system. The chromatographic column separates the analyte and internal standard from other matrix components based on their physicochemical properties.
- Mass Spectrometric Detection: The separated compounds are introduced into a mass spectrometer. The instrument is set to monitor specific mass-to-charge (m/z) ratios corresponding to the molecular ions or characteristic fragment ions of both the non-labeled analyte and the d5-labeled internal standard.
- Data Analysis and Quantification: The peak areas for the analyte and the internal standard are measured from the resulting chromatograms. A calibration curve is generated by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte in a series of calibration standards. The concentration of the analyte in the unknown sample is then calculated from this calibration curve.

## Visualization of Analytical Workflow

The following diagram illustrates the logical flow of a typical quantitative analysis using a deuterated internal standard.



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